

Chemical Identity of 1-Ethoxypent-1-ene

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

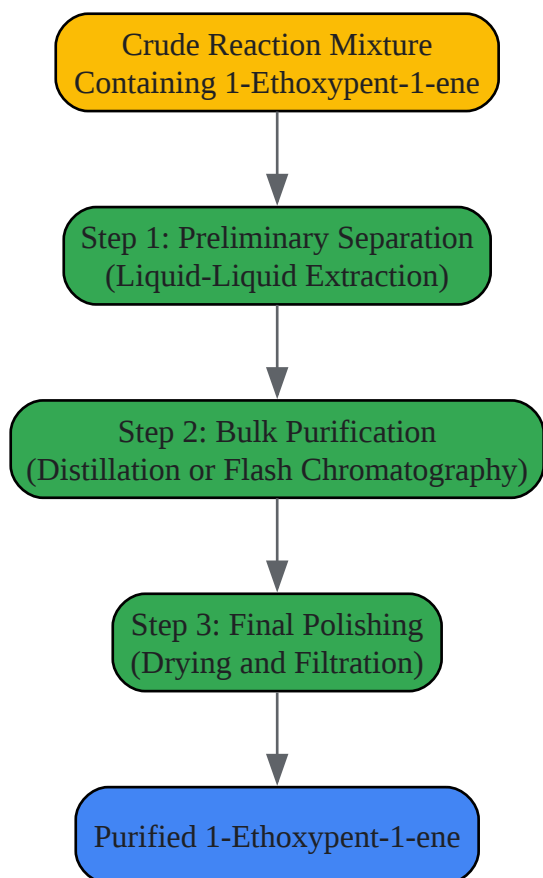
Get Quote

The table below summarizes the key identifying information and physical properties for **1-Ethoxypent-1-ene**, which are crucial for selecting and developing a purification protocol [1] [2].

Property	Value
CAS Number	5909-75-1 [1]
IUPAC Name	1-ethoxypent-1-ene [1]
Other Names	5-Ethoxy-1-pentene [2]
Molecular Formula	C ₇ H ₁₄ O [1] [2]
Molecular Weight	114.19 g/mol [1]
Canonical SMILES	CCCC=COCC [1]
Boiling Point	Not specified in results
Density	Not specified in results

A General Workflow for Purifying 1-Ethoxypent-1-ene

Due to the lack of specific methods, purifying **1-Ethoxypent-1-ene** will require method development based on its chemical properties. The following workflow outlines a logical approach to separate and purify this compound from a typical reaction mixture.



[Click to download full resolution via product page](#)

Step 1: Preliminary Separation

- **Liquid-Liquid Extraction:** This is often the first step to separate the organic product from water-soluble impurities, catalysts, or salts. Based on its structure, **1-Ethoxypent-1-ene** will be soluble in common organic solvents like diethyl ether or ethyl acetate. You would shake the crude mixture with one of these solvents and an aqueous solution in a separatory funnel. The target compound will partition into the organic layer, which can then be separated and collected [3].

Step 2: Bulk Purification

This is the key step for removing the main impurities, which are likely to be unreacted starting materials or side products.

- **Distillation:** This is a highly recommended technique for purifying liquid organic compounds. Given that one of its potential precursors, pent-1-ene, has a very low boiling point of **29.9°C** [4], distillation is an excellent choice. You can separate **1-Ethoxypent-1-ene** from other components based on differences in their boiling points.
- **Flash Chromatography:** If the impurities have similar boiling points, flash chromatography can be more effective. This technique separates compounds based on their polarity. The ether functional group in **1-Ethoxypent-1-ene** gives it moderate polarity, which can be exploited to separate it from non-polar (e.g., hydrocarbon chains) or highly polar impurities [3].

Step 3: Final Polishing

- **Drying and Filtration:** After the bulk purification, the sample may contain trace amounts of water. To remove this, you can add a small amount of a drying agent (such as anhydrous magnesium sulfate or sodium sulfate) to the organic solution. Once the water is absorbed, the drying agent is removed by filtration, leaving behind a dry, purified product [3].

Frequently Asked Questions

Q1: What are the likely major impurities when synthesizing 1-Ethoxypent-1-ene? The most common impurities are typically unreacted starting materials. Based on its structure, these could include **pent-1-ene** (CAS 109-67-1) [4] or ethanol. The by-product of the synthesis reaction could also be present.

Q2: How can I confirm the purity of my sample after purification?

- **Gas Chromatography (GC):** This is the most direct method for assessing the purity of a volatile liquid compound. It can show you a chromatogram with peaks for your target compound and any remaining impurities.
- **Spectroscopic Methods:** Techniques like **Nuclear Magnetic Resonance (NMR) spectroscopy** and **Infrared (IR) spectroscopy** can confirm the molecular structure of the final product and indicate the presence of characteristic functional groups from impurities [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 5909-75-1 -Ethoxy-1-pentene - Alfa Chemistry 1 [alfa-chemistry.com]
2. 5-Ethoxy-1-pentene | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
3. Protein Purification : Techniques and Protocols Explained [technologynetworks.com]
4. Pent-1-ene | CAS#:109-67-1 | Chemsrcc [chemsrc.com]

To cite this document: Smolecule. [Chemical Identity of 1-Ethoxypent-1-ene]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6595720#1-ethoxypent-1-ene-purification-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com